

Application Notes and Protocols for UV Curing with 4-(Dimethylamino)benzophenone

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Compound of Interest

Compound Name: **4-(Dimethylamino)benzophenone**

Cat. No.: **B186975**

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These application notes provide a comprehensive overview of the use of **4-(Dimethylamino)benzophenone** as a photoinitiator for ultraviolet (UV) curing applications. This document outlines the mechanism of action, provides exemplary performance data, and details experimental protocols for the formulation and characterization of UV-curable systems.

Introduction

4-(Dimethylamino)benzophenone (DMABP) is a highly efficient Norrish Type II photoinitiator used to initiate free radical polymerization upon exposure to UV light. It is widely employed in the formulation of UV-curable coatings, inks, adhesives, and in specialized applications such as dental resins and 3D printing.^[1] As a Type II photoinitiator, DMABP requires a co-initiator, typically a tertiary amine, to generate the free radicals necessary for polymerization.^[2] This two-component system offers excellent curing efficiency, particularly for pigmented and thicker coatings.

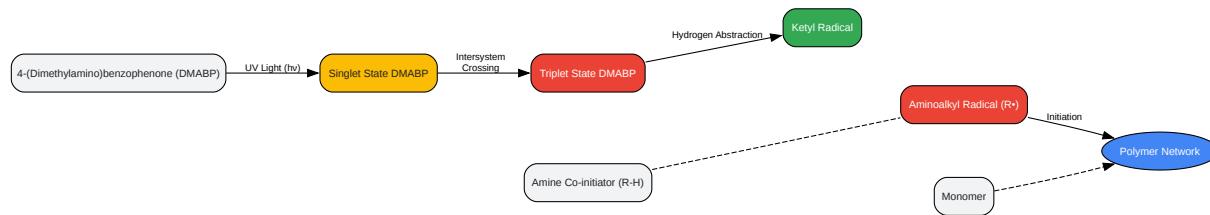
Key Properties of **4-(Dimethylamino)benzophenone**:

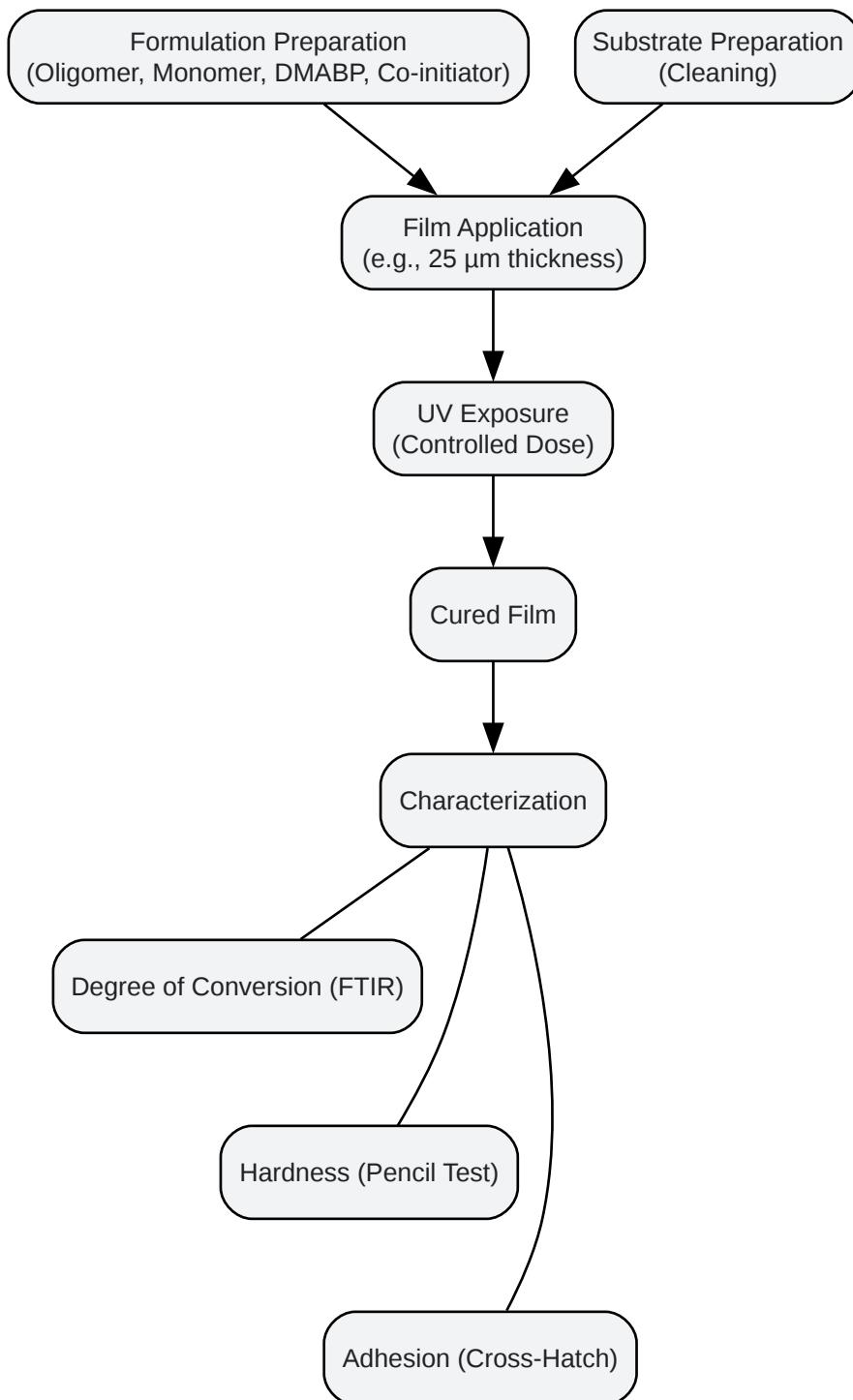
Property	Value
Synonyms	4-Benzoyl-N,N-dimethylaniline
CAS Number	530-44-9
Molecular Formula	C ₁₅ H ₁₅ NO
Molecular Weight	225.29 g/mol
Appearance	Yellow to yellow-green crystalline powder
Melting Point	88 - 92 °C

Mechanism of Photoinitiation

4-(Dimethylamino)benzophenone functions via a Norrish Type II hydrogen abstraction mechanism. The process can be summarized in the following steps:

- Photoexcitation: Upon absorption of UV radiation, the DMABP molecule is promoted from its ground state to an excited singlet state.
- Intersystem Crossing: The excited singlet state rapidly undergoes intersystem crossing to a more stable and longer-lived triplet state.
- Hydrogen Abstraction: The excited triplet state of DMABP abstracts a hydrogen atom from a synergistic co-initiator, such as a tertiary amine (e.g., Ethyl-4-(dimethylamino)benzoate - EDB). This step generates two radical species: a ketyl radical from the DMABP and an aminoalkyl radical from the co-initiator.
- Initiation: The highly reactive aminoalkyl radical is the primary species that initiates the polymerization of monomers and oligomers (e.g., acrylates) in the formulation, leading to the formation of a cross-linked polymer network.





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References

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- 2. researchgate.net [researchgate.net]
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